

IMB5046 solubility and stability in DMSO

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Compound of Interest

Compound Name: IMB5046

Cat. No.: B15581583

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This technical support guide provides detailed information on the solubility and stability of **IMB5046** (also known as I-BET-762 and GSK525762A) in Dimethyl Sulfoxide (DMSO). It offers troubleshooting advice and frequently asked questions to assist researchers, scientists, and drug development professionals in their experimental workflows.

Frequently Asked Questions (FAQs)

Q1: What is the solubility of **IMB5046** in DMSO?

A1: **IMB5046** is readily soluble in DMSO. However, the reported solubility can vary slightly between different suppliers due to batch-to-batch variations. It is recommended to consult the product-specific datasheet for the most accurate information. Generally, solubilities are reported in the range of 21.19 mg/mL to 85 mg/mL.^{[1][2][3][4][5]} Using fresh, high-purity, anhydrous DMSO is crucial, as moisture absorption can reduce the solubility of the compound.^{[3][6]}

Q2: How should I prepare a stock solution of **IMB5046** in DMSO?

A2: To prepare a stock solution, it is recommended to dissolve the powdered **IMB5046** directly in fresh, anhydrous DMSO. To aid dissolution, you can warm the solution briefly to 37°C and

use vortexing or sonication.[7] For detailed, step-by-step instructions, please refer to the Experimental Protocols section.

Q3: My compound precipitated after diluting the DMSO stock solution with an aqueous medium. What should I do?

A3: Precipitation upon dilution of a DMSO stock solution into an aqueous buffer is a common issue for many organic compounds.[7] This occurs because **IMB5046** is insoluble in water.[1][3] To resolve this, you can try vortexing or sonicating the solution for several minutes. Gently warming the solution to 37°C may also help the precipitate to redissolve.[7] It is important to ensure that the final concentration of DMSO in your experimental medium is low (e.g., less than 0.1%) to minimize solvent effects on biological assays.[7]

Q4: How should I store my **IMB5046** stock solution in DMSO?

A4: For long-term storage, it is recommended to store the **IMB5046** stock solution at -20°C or -80°C.[4][5][8][9] Under these conditions, the solution can be stable for several months to over a year.[4][5][9] For short-term storage (days to weeks), 4°C is acceptable.[8] It is advisable to aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles, which can potentially degrade the compound over time, although some studies suggest that several cycles may not affect the stability of many small molecules.[7][10][11]

Q5: What is the stability of **IMB5046** in DMSO at room temperature?

A5: While specific data for **IMB5046** at room temperature is not readily available, it is generally recommended to minimize the time that stock solutions are kept at room temperature. For optimal stability, solutions should be prepared fresh or stored under the recommended cold conditions.[7] Some compounds have been shown to be stable for several weeks at 40°C in DMSO in accelerated stability studies.[10][12] However, the stability of any specific compound can vary.

Troubleshooting Guide

Issue	Potential Cause	Recommended Solution
Powder does not dissolve in DMSO	- Insufficient solvent volume- Low-quality or hydrated DMSO- Insufficient mixing	- Ensure you are using the correct volume of DMSO to achieve a concentration within the known solubility range.- Use fresh, anhydrous, high-purity DMSO.[3][6]- Vortex or sonicate the solution. Gentle warming to 37°C can also be applied.[7]
Precipitation in aqueous media	- Low solubility of IMB5046 in water.[1][3]	- Increase the vigor of mixing by vortexing or sonication.- Gently warm the solution to 37°C.[7]- Consider using a co-solvent system if compatible with your experimental setup.
Inconsistent experimental results	- Inaccurate concentration of stock solution- Degradation of the compound	- Ensure the compound is fully dissolved before use.- Prepare fresh stock solutions or use properly stored aliquots.- Avoid repeated freeze-thaw cycles by preparing aliquots.[7]

Quantitative Data Summary

The solubility of **IMB5046** in DMSO as reported by various suppliers is summarized below.

Supplier/Source	Reported Solubility in DMSO (mg/mL)	Molar Concentration (mM)
Selleck Chemicals	84 - 85[1][3]	198.15 - 200.51[1][3]
APExBIO	≥21.19[2]	-
Tribioscience	≥25[4]	-
MCE	100[6]	252.00[6]
TargetMol	60[5]	141.54[5]

Experimental Protocols

Protocol for Preparing a 10 mM Stock Solution of **IMB5046** in DMSO

Materials:

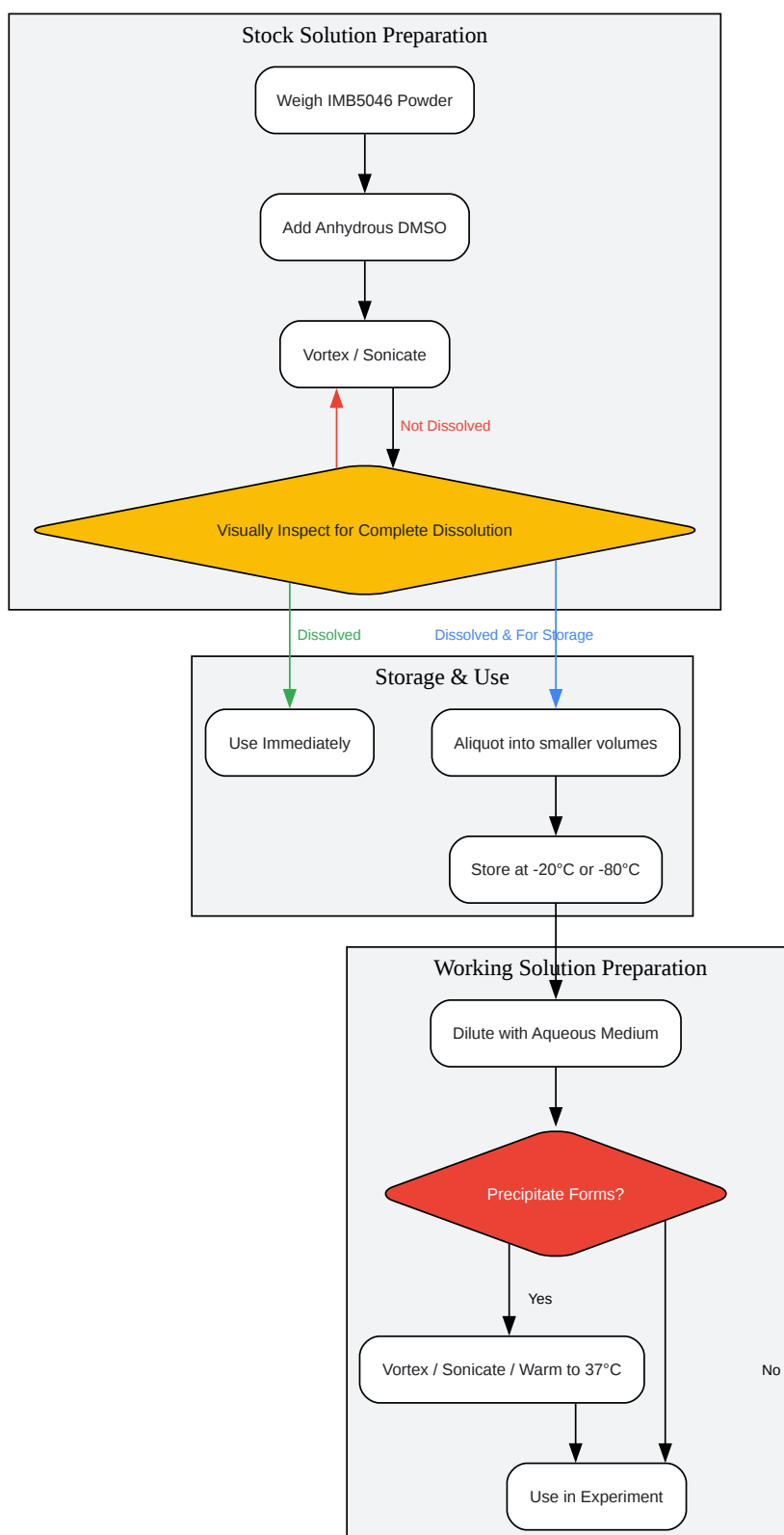
- **IMB5046** (powder)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Sonicator (optional)

Procedure:

- Calculate the required mass of **IMB5046**: The molecular weight of **IMB5046** is 423.9 g/mol . To prepare 1 mL of a 10 mM stock solution, you will need: $\text{Mass (mg)} = 10 \text{ mmol/L} \times 1 \text{ L}/1000 \text{ mL} \times 1 \text{ mL} \times 423.9 \text{ g/mol} \times 1000 \text{ mg/g} = 4.239 \text{ mg}$
- Weigh the **IMB5046**: Carefully weigh out 4.239 mg of **IMB5046** powder and place it into a sterile microcentrifuge tube.
- Add DMSO: Add 1 mL of anhydrous DMSO to the tube containing the **IMB5046** powder.

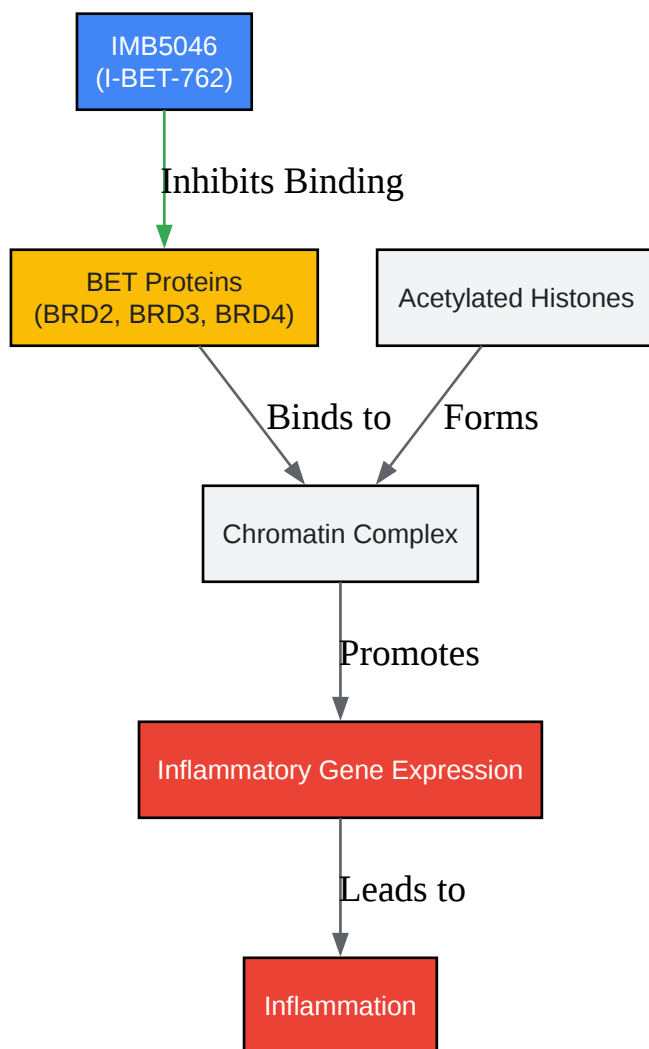
- Dissolve the compound: Tightly cap the tube and vortex the solution until the powder is completely dissolved. If necessary, sonicate the tube for several minutes or warm it briefly to 37°C to aid dissolution.^[7]
- Storage: Once the **IMB5046** is fully dissolved, the stock solution can be used immediately or aliquoted into smaller volumes for storage at -20°C or -80°C.^{[4][5][8][9]}

Visual Diagrams



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Caption: Workflow for **IMB5046** stock solution preparation and use.



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Caption: **IMB5046** mechanism of action as a BET inhibitor.

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